

# Essential Safety and Logistical Information for Handling BX430

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## Compound of Interest

Compound Name: BX430

Cat. No.: B1668162

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For researchers, scientists, and drug development professionals working with **BX430**, a potent and selective inhibitor of voltage-gated sodium channels, a comprehensive understanding of safety protocols and handling procedures is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in the laboratory.

Chemical Identifier:

- Chemical Name: N-[2,6-dibromo-4-(1-methylethyl) phenyl]-N'-3-pyridinyl-urea
- CAS Number: 688309-70-8
- Molecular Formula: C<sub>15</sub>H<sub>15</sub>Br<sub>2</sub>N<sub>3</sub>O
- Molecular Weight: 413.11 g/mol

## Immediate Safety Concerns and Personal Protective Equipment (PPE)

**BX430** should be considered hazardous until a complete Safety Data Sheet (SDS) is reviewed.

[1] All personnel must adhere to strict safety protocols to avoid exposure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times when handling BX430.
Hand Protection	Chemical-resistant Gloves	Nitrile or other appropriate material. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	If aerosols may be generated, a NIOSH-approved respirator may be necessary.

## Operational Plans: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **BX430** and ensuring laboratory safety.

### Handling Procedures:

- **Avoid Contact:** Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[\[1\]](#)
- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Hygiene:** Wash hands thoroughly after handling.[\[1\]](#)
- **Preparation of Solutions:** When preparing solutions, such as dissolving in DMSO, do so within a chemical fume hood.[\[1\]](#)

### Storage Procedures:

- **Temperature:** Store at -20°C for long-term stability.[\[1\]](#)
- **Light Sensitivity:** Protect from light.[\[1\]](#)

- Container: Keep the container tightly sealed to prevent contamination.

## Disposal Plans

Proper disposal of **BX430** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines:

Waste Type	Disposal Method
Unused BX430	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.
Contaminated Materials	All materials that have come into contact with BX430 (e.g., pipette tips, gloves, labware) should be collected in a designated, labeled hazardous waste container for proper disposal.
Empty Containers	Empty containers may retain product residue and should be treated as hazardous waste.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures:

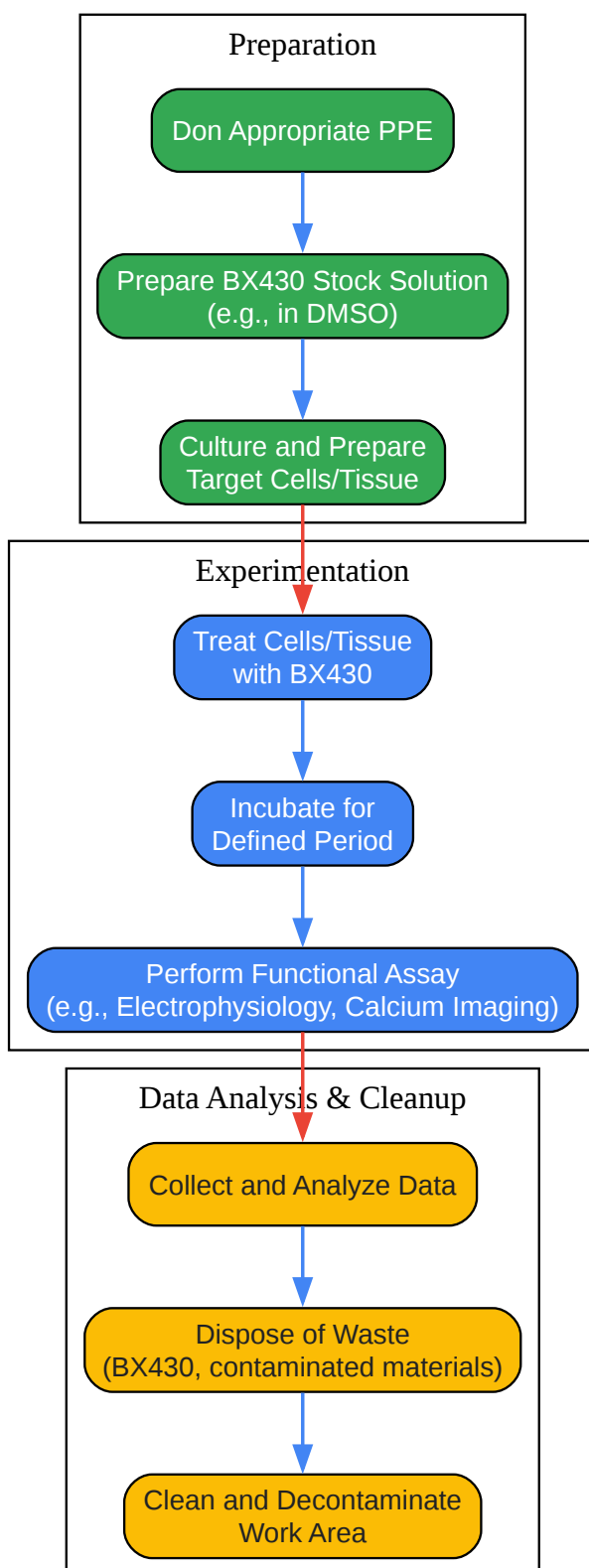
Exposure Route	First Aid Instructions
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

#### Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a labeled hazardous waste container.
- Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

## Experimental Protocols and Visualization

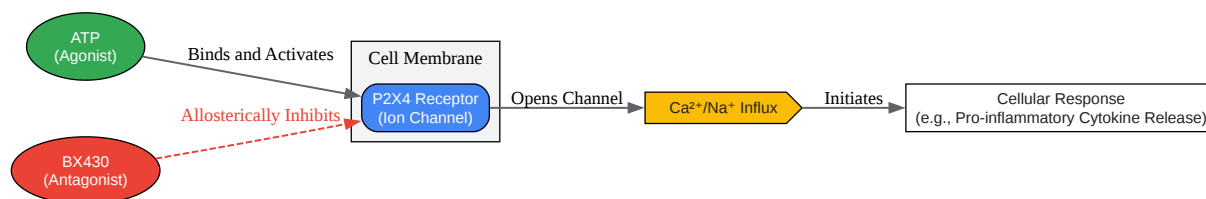
While specific experimental protocols will vary, the following provides a logical workflow for a typical experiment involving **BX430**.



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Caption: A typical experimental workflow for using **BX430**.

**BX430** is a noncompetitive allosteric antagonist of the purinergic P2X4 receptor.[1] The following diagram illustrates a simplified signaling pathway involving the P2X4 receptor and the inhibitory action of **BX430**.



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Caption: Simplified signaling pathway of P2X4 receptor and inhibition by **BX430**.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
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